Application Note: Chromium(3+) Sodium Disulphate in Collagen Stabilization and Leather Tanning

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*Chromium(3+) sodium disulphate*
CAS No.:	*86014-63-3*
Cat. No.:	*B13732179*

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Introduction & Chemical Identity

Chromium(3+) sodium disulphate—commercially ubiquitous as "basic chromium sulfate" co-crystallized with sodium sulfate (

)—is the premier cross-linking agent in modern leather manufacturing, accounting for over 80% of global production[1]. Synthesized via the reduction of sodium dichromate with sulfur dioxide in an acidic medium, the resulting trivalent chromium (Cr^{3+}) compound is highly soluble and significantly less toxic than its hexavalent counterpart[2]. When applied to raw animal hides, it transforms putrescible organic tissue into a highly durable, hydrothermally stable material known as "wet blue" leather[1].

Mechanistic Principles of Coordination

The stabilization of collagen relies on precise coordination chemistry. Cr^{3+} acts as a Lewis acid, preferentially targeting the ionized carboxylate groups ($-COO^-$) of aspartic and glutamic acid residues within the collagen triple helix[3].

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The Causality of pH Modulation: The tanning mechanism is strictly pH-dependent and relies on thermodynamic shifts to control reaction rates.

- Acidic Penetration: At highly acidic levels (pH < 3.0), collagen carboxyl groups are protonated. This prevents premature chromium binding, allowing the low-molecular-weight Cr^{3+} complexes to penetrate deeply and uniformly into the fibril matrix[3].
- Alkaline Fixation (Ligand Exchange): Upon controlled basification (pH 3.8–4.2), these carboxyl groups deprotonate. This thermodynamic shift drives a ligand exchange process where the native sulfate and hydroxide ligands on the Cr^{3+} complex are displaced by the collagen's carboxylate and amino groups[4].
- Olation: Simultaneously, released hydroxide ligands facilitate "olation"—the formation of Cr–OH–Cr bridges between neighboring polynuclear chromium complexes[4]. This creates a robust 3D coordination network that anchors multiple collagen chains together.

Visualizing the Reaction Pathway

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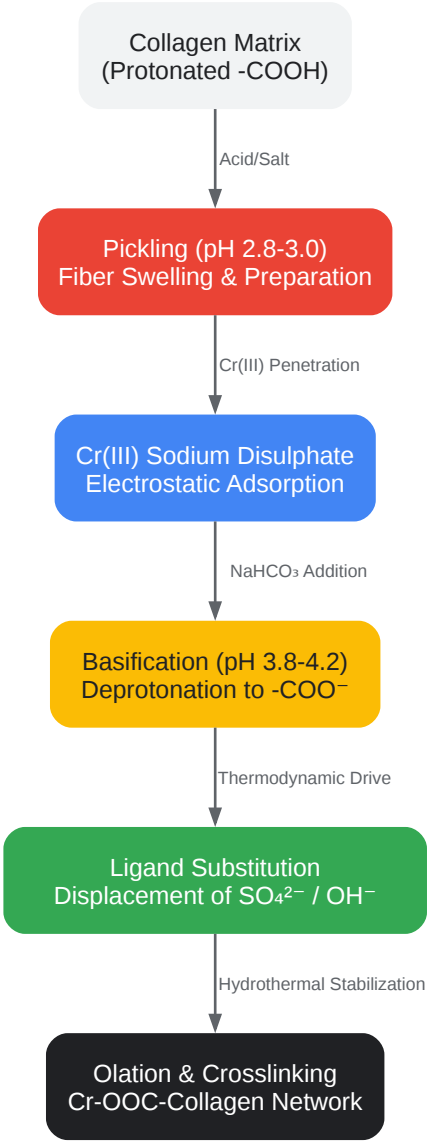

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Mechanistic pathway of Chromium(III) coordination and collagen crosslinking.

Bench-Scale Protocol: Controlled Chrome Tanning Workflow

Note: This protocol is designed as a self-validating system. Proceed to subsequent phases only when the in-process validation criteria are met to prevent irreversible material failure.

Phase 1: Pickling (Preparation & Swelling)

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- Submersion: Submerge the delimed pelt in a saline solution (8-10% NaCl w/v). Causality: High salinity suppresses osmotic swelling (plumping) when strong acids are introduced.
- Acidification: Gradually add a dilute mixture of sulfuric and hydrochloric acid until the liquor reaches a stable pH of 2.8 to 3.0[3].
- Validation Check: Measure the pH of a cross-sectional cut using a pH indicator (e.g., Bromocresol green). The core must register ≤ pH 3.0. Causality: Complete protonation ensures chromium will not bind superficially, avoiding "case hardening" (where the surface tans but the core rots).

Phase 2: Chromium Penetration

- Addition: Introduce **Chromium(3+) sodium disulphate** powder (typically 6-8% based on pelt weight) into the pickling drum.
- Agitation: Rotate the drum continuously for 3 to 4 hours to facilitate mechanical penetration.
- Validation Check: Extract a sample and cut a clean cross-section. Visually inspect the core; it must exhibit a uniform, pale blue coloration. This confirms complete penetration of the Cr^{3+} ions before any basification occurs.

Phase 3: Basification & Cross-linking

- Alkaline Dosing: Slowly introduce a mild alkali, such as sodium bicarbonate (

  ), over a period of 6 to 8 hours[3].
- Target pH: Gradually elevate the liquor pH to the optimal olation range of 3.8 to 4.2[4].
- Validation Check (The Boil Test): Extract a small piece of the tanned leather ("wet blue") and immerse it in boiling water (100°C) for 3 minutes. If the leather shrinks or curls, cross-linking is incomplete. Properly cross-linked collagen will resist denaturation well above 100°C[3].

Phase 4: Neutralization & Effluent Recovery

- Washing: Drain the exhausted chrome liquor and wash the wet blue leather to remove unbound salts.

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- Effluent Treatment: Treat the exhausted tanning liquor with Magnesium Oxide (MgO). This raises the pH and precipitates the residual chromium as

  , reducing effluent concentration by >99% (down to ~2 g/m³)[5]. The precipitate can be re-dissolved in sulfuric acid for subsequent tanning cycles[5].

Quantitative Performance Metrics

The following table summarizes the expected physicochemical transformations of collagen following successful **Chromium(3+) sodium disulphate** coordination:

Parameter	Untanned Collagen (Raw Hide)	Chrome-Tanned Leather ("Wet Blue")	Mechanistic Driver
Shrinkage Temperature (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">)	60°C - 65°C	> 110°C - 115°C	Polynuclear Cr-OOC-Collagen bridging
Tensile Strength	Baseline	Up to +40% increase	3D coordinate covalent network[3]
Water Absorption	Highly hydrophilic	-65% reduction	Hydrophobic nature of cross-linked matrix[3]
Optimal Binding pH	N/A	3.8 - 4.2	Deprotonation of aspartic/glutamic residues[4]

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- To cite this document: BenchChem. [Application Note: Chromium(3+) Sodium Disulphate in Collagen Stabilization and Leather Tanning]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13732179/docs#application-note-chromium-3-sodium-disulphate-in-collagen-stabilization-and-leather-tanning]

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